

A Comprehensive Technical Guide to the Physical Properties of *tert*-Butyl Peroxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Butyl peroxybenzoate

Cat. No.: B1203932

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of ***tert*-Butyl peroxybenzoate** (TBPB). The information is presented to be a valuable resource for professionals in research, scientific, and drug development fields where this compound may be utilized as a radical initiator or oxidizing agent.

Core Physical and Chemical Properties

***tert*-Butyl peroxybenzoate** is an organic peroxide, specifically a perester, with the chemical formula $C_{11}H_{14}O_3$.^[1] It is a pale yellow liquid and is most commonly supplied as a solution in solvents like ethanol or phthalates.^[1] It is widely used as a radical initiator in polymerization reactions and for crosslinking unsaturated polyester resins.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of ***tert*-Butyl peroxybenzoate**, compiled from various sources.

Property	Value	Units	Notes	Citations
Molecular Weight	194.23	g/mol	[1][2][3][4]	
Appearance	Clear, colorless to slightly yellow liquid	Mild, aromatic odor	[2][3][5]	
Density	1.021 - 1.04	g/mL	at 25 °C	[1][3][5]
Melting Point	8 - 9	°C	[1][3]	
Boiling Point	112	°C	Decomposes	[1][2]
75 - 76	°C	at 0.2 mmHg	[3]	
Flash Point	93 - 110	°C	Closed Cup: ~93-96 °C, Open Cup: ~107-110 °C	[3][6][7]
Vapor Pressure	0.33	mmHg	at 50 °C (122 °F)	[5][8]
Vapor Density	6.7	(vs air)	[3][9]	
Refractive Index	~1.499	at 20 °C	[2][3]	
Solubility	Insoluble in water. Soluble in most organic solvents such as alcohols, esters, and ethers.	[3][10][11]		
Autoignition Temperature	400	°C	[7]	
Self-Accelerating Decomposition Temperature (SADT)	~60	°C	The lowest temperature at which self-accelerating decomposition in transport	[1][5][12]

packaging can
occur.

Half-Life	10 hours at 104 °C; 1 hour at 124 °C; 1 minute at 165 °C	[1][5]
Active Oxygen Content	~8.16 % w/w	[1][5]

Experimental Protocols for Property Determination

The determination of the physical properties of chemical substances like **tert-Butyl peroxybenzoate** is governed by standardized experimental protocols to ensure accuracy, reproducibility, and safety. The primary sources for these standardized methods are organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

General Methodologies:

- **OECD Guidelines for the Testing of Chemicals:** This is a collection of internationally agreed-upon testing methods used by governments, industry, and independent laboratories. Section 1 of these guidelines specifically covers the determination of physical-chemical properties.[1][3][12]
- **ASTM International Standards:** ASTM develops and publishes voluntary consensus technical standards for a wide range of materials, products, systems, and services. Several ASTM methods are relevant to the testing of organic peroxides.

Specific Experimental Protocols:

- **Flash Point:** The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source. For liquids, this is commonly determined using either a Tag Closed Cup Tester (ASTM D56) for low viscosity liquids or a Pensky-Martens Closed Cup Tester (ASTM D93) for liquids with higher viscosity or a tendency to form a surface film.[13]

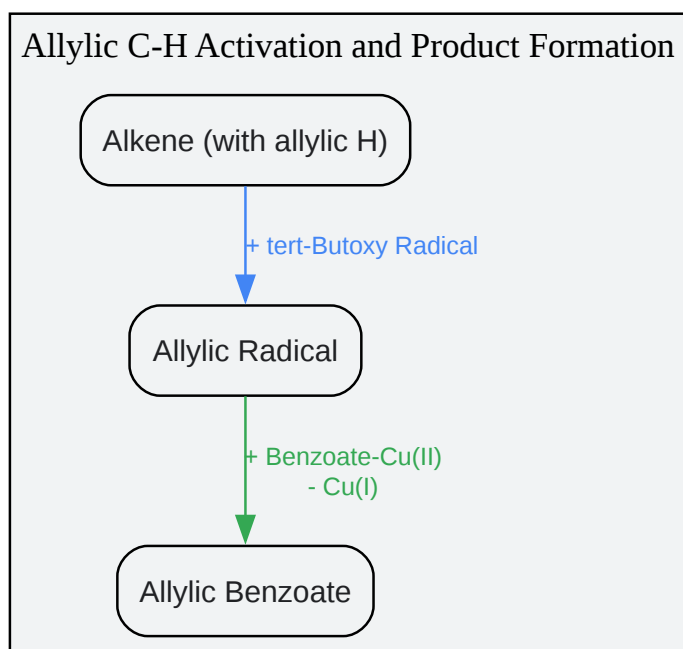
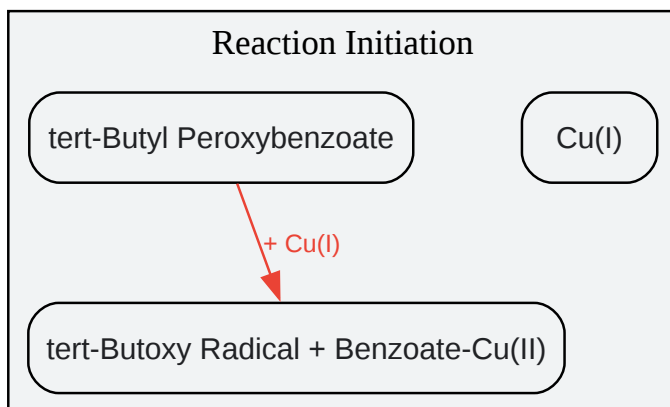
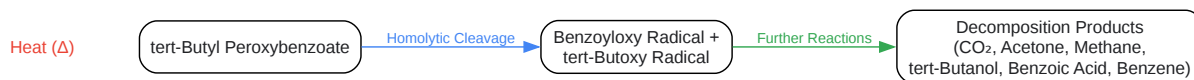
- **Self-Accelerating Decomposition Temperature (SADT):** The SADT is a critical safety parameter for thermally unstable substances. It is the lowest temperature at which a substance in its commercial packaging will undergo a self-accelerating decomposition. The test involves placing the packaged substance in an oven at a set temperature and monitoring for a runaway thermal event.^[4] The test is repeated at different temperatures to determine the failure point.^[4] The Heat Accumulation Storage Test (HAST), which uses a Dewar flask to simulate the heat transfer of larger packages, is an alternative method.^[4]
- **Assay of Organic Peroxides:** The purity or assay of organic peroxides can be determined by methods such as those described in ASTM E298, which includes titrimetric procedures.^[14] ^[15] For trace amounts of peroxides in organic solvents, ASTM E299 can be utilized, which involves a colorimetric method.

Key Chemical Processes and Visualizations

tert-Butyl peroxybenzoate is primarily used for its ability to generate free radicals upon decomposition. This property is central to its application as a polymerization initiator and in certain organic synthesis reactions.

Thermal Decomposition of tert-Butyl Peroxybenzoate

The thermal decomposition of **tert-Butyl peroxybenzoate** is a critical process that initiates polymerization. The initial and rate-determining step is the homolytic cleavage of the weak oxygen-oxygen bond to form a benzoyloxy radical and a tert-butoxy radical.^[13] These highly reactive radicals can then undergo further reactions, including decarboxylation and hydrogen abstraction, to generate the species that initiate polymerization.^[13] The main decomposition products include carbon dioxide, acetone, methane, tert-butanol, benzoic acid, and benzene.^[1] ^[16]



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of tert-Butyl Peroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203932#physical-properties-of-tert-butyl-peroxybenzoate]

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